

Endocrocin: A Technical Guide to its Physical and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Endocrocin*

Cat. No.: *B1203551*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Endocrocin is a naturally occurring anthraquinone pigment found in a variety of fungi, lichens, and plants.[1][2] As a secondary metabolite, it plays a role in the producing organism's chemical defense and virulence.[1][2] Notably, **endocrocin** has garnered significant interest within the scientific community for its biological activities, particularly its immunosuppressive properties as a potent inhibitor of neutrophil chemotaxis. This technical guide provides a comprehensive overview of the physical and chemical properties of **endocrocin**, detailed experimental protocols for its isolation and analysis, and a visualization of its biosynthetic pathway.

Chemical and Physical Properties

Endocrocin (IUPAC name: 1,6,8-trihydroxy-3-methyl-9,10-dioxoanthracene-2-carboxylic acid) is a small molecule with a rigid, planar anthraquinone core. Its chemical structure is characterized by hydroxyl, methyl, and carboxylic acid functional groups, which contribute to its distinct physical and chemical properties.

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₀ O ₇	PubChem
Molecular Weight	314.25 g/mol	PubChem[3]
CAS Number	481-70-9	PubChem[3]
Appearance	Orange leaflets	Wikipedia
Melting Point	Decomposes at 290-320 °C	Various Sources
Solubility	Slightly soluble in water; soluble in organic solvents like ethyl acetate and methanol.	General Knowledge

Spectral Data

The structural elucidation of **endocrocin** has been confirmed through various spectroscopic techniques.

1.1.1. ¹H NMR Spectroscopy

The ¹H NMR spectrum of **endocrocin**, recorded in deuterated methanol (CD₃OD) at 600 MHz, shows characteristic peaks corresponding to its aromatic protons and methyl group.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
7.59	s	1H	H-4
7.17	d (J = 2.4 Hz)	1H	H-5
6.55	d (J = 2.4 Hz)	1H	H-7
2.46	s	3H	3-CH ₃

1.1.2. ¹³C NMR Spectroscopy

The ¹³C NMR spectrum provides further confirmation of the carbon skeleton of **endocrocin**. While a detailed list of chemical shifts is not readily available in the literature, a representative

spectrum is available on PubChem.

1.1.3. FT-IR Spectroscopy

An FT-IR spectrum for **endocrocin** is not widely published. However, based on its functional groups, the following characteristic absorption peaks are expected:

Wavenumber (cm ⁻¹)	Functional Group
~3200-3500 (broad)	O-H stretch (phenolic and carboxylic acid)
~3000-3100	C-H stretch (aromatic)
~2850-2960	C-H stretch (methyl)
~1680-1710	C=O stretch (carboxylic acid)
~1620-1650	C=O stretch (quinone)
~1450-1600	C=C stretch (aromatic)

Experimental Protocols

The following protocols are based on methodologies reported for the extraction, purification, and analysis of **endocrocin** from fungal cultures, particularly *Aspergillus fumigatus*.^[1]

Fungal Culture and Endocrocin Production

- Strain: *Aspergillus fumigatus* wild-type strain.
- Medium: Glucose Minimal Medium (GMM) agar plates.
- Inoculation: Inoculate plates with a spore suspension (1×10^6 spores/mL).
- Incubation: Incubate plates at 29°C for 7-10 days in the dark. **Endocrocin** production is often observed as a reddish pigment in the mycelium and agar.

Extraction and Purification of Endocrocin

2.2.1. Small-Scale Extraction for Preliminary Analysis

- Excise a small agar plug from the center of a mature fungal colony.
- Homogenize the agar plug in 1 mL of ethyl acetate.
- Vortex the mixture for 5 minutes.
- Centrifuge at 5000 x g for 10 minutes to pellet the fungal biomass and agar.
- Carefully transfer the ethyl acetate supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the dried extract in a small volume of methanol for analysis.

2.2.2. Large-Scale Extraction and Purification

- Harvest the entire fungal biomass and agar from several culture plates.
- Homogenize the material in a blender with ethyl acetate (approximately 200 mL per 10 plates).
- Perform the extraction twice, combining the ethyl acetate fractions.
- Filter the extract through cheesecloth and then filter paper to remove solid debris.
- Evaporate the solvent under reduced pressure using a rotary evaporator to obtain the crude extract.
- Dissolve the crude extract in a minimal volume of methanol.
- Fractionate the extract using column chromatography on Sephadex LH-20, eluting with methanol.
- Collect fractions and monitor by TLC for the presence of **endocrocin**.
- Pool the **endocrocin**-containing fractions and evaporate the solvent.
- For final purification, subject the enriched fraction to preparative High-Performance Liquid Chromatography (HPLC).

Analytical Methods

2.3.1. Thin-Layer Chromatography (TLC)

- Stationary Phase: Silica gel 60 F₂₅₄ plates.
- Mobile Phase: Toluene:Ethyl Acetate:Formic Acid (5:4:1, v/v/v).
- Visualization: Visualize the spots under UV light (254 nm and 366 nm). **Endocrocin** typically appears as a dark quenching spot at 254 nm and may fluoresce at 366 nm.

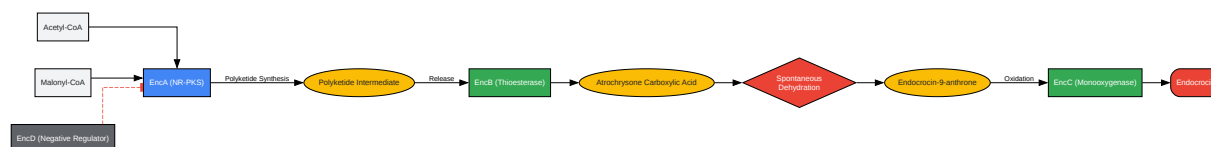
2.3.2. High-Performance Liquid Chromatography (HPLC)

- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient: A typical gradient would be from 10% B to 90% B over 20 minutes.
- Flow Rate: 1 mL/min.
- Detection: Diode-array detector (DAD) monitoring at multiple wavelengths, including the visible range for the characteristic color of **endocrocin**.

Biosynthesis and Biological Activity

Biosynthetic Pathway

Endocrocin is synthesized via a polyketide pathway in fungi. In *Aspergillus fumigatus*, a dedicated gene cluster (the enc cluster) is responsible for its production.^{[1][2]} The core of this pathway involves a non-reducing polyketide synthase (NR-PKS).

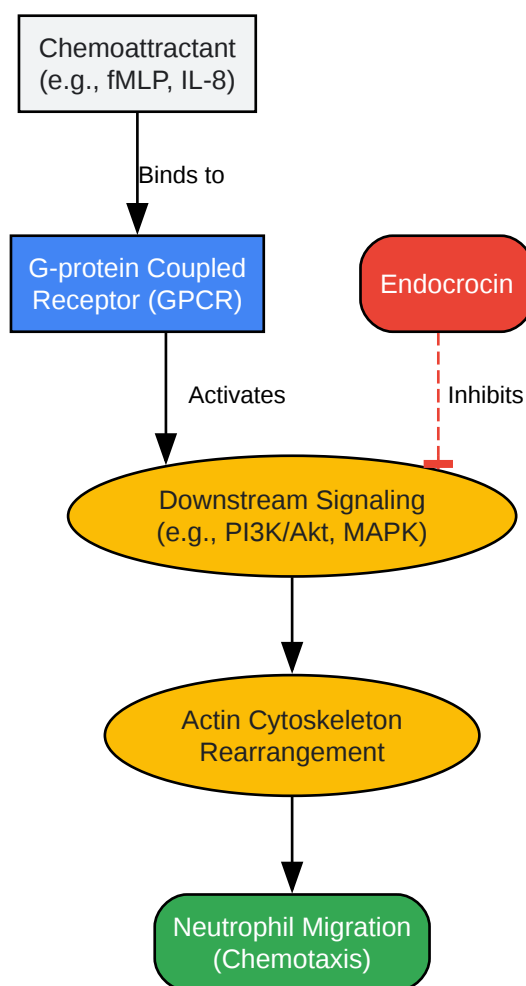


[Click to download full resolution via product page](#)

Caption: Biosynthetic pathway of **endocrocin** in *Aspergillus fumigatus*.

Immunosuppressive Activity

Endocrocin is a known inhibitor of neutrophil chemotaxis, which is a key process in the innate immune response. By preventing neutrophils from migrating to sites of infection or inflammation, **endocrocin** can suppress the host's immune response. The precise molecular signaling pathway for this inhibition is still under investigation, but it is believed to interfere with the signaling cascades that regulate the actin cytoskeleton, which is essential for cell motility.



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of **endocrocin**'s inhibition of neutrophil chemotaxis.

Conclusion

Endocrocin is a fascinating natural product with well-defined physical and chemical properties and significant biological activity. The detailed protocols provided in this guide offer a starting point for researchers interested in isolating and studying this compound. Further investigation into the precise molecular mechanisms of its immunosuppressive effects could lead to the development of new therapeutic agents for inflammatory diseases.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Genome-Based Cluster Deletion Reveals an Endocrocin Biosynthetic Pathway in *Aspergillus fumigatus* - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Genome-based cluster deletion reveals an endocrocin biosynthetic pathway in *Aspergillus fumigatus* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Endocrocin | C16H10O7 | CID 160483 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Endocrocin: A Technical Guide to its Physical and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1203551#physical-and-chemical-properties-of-endocrocin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com